

(S)-Methyl 3-hydroxy-2-methylpropanoate physical properties

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Compound of Interest

Compound Name: (S)-Methyl 3-hydroxy-2-methylpropanoate

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An In-depth Technical Guide to the Physical Properties of **(S)-Methyl 3-hydroxy-2-methylpropanoate**

Introduction

(S)-Methyl 3-hydroxy-2-methylpropanoate, also known as (+)-Methyl L- β -hydroxyisobutyrate, is a chiral ester with significant applications in organic synthesis.^{[1][2]} Its stereospecific structure makes it a valuable building block for the synthesis of complex, enantiomerically pure molecules, particularly in the pharmaceutical and agrochemical industries.^[1] This technical guide provides a comprehensive overview of the key physical properties of **(S)-Methyl 3-hydroxy-2-methylpropanoate**, detailed experimental methodologies for their determination, and logical diagrams to illustrate its synthesis and structure-property relationships.

Chemical Identifiers

Identifier	Value
CAS Number	80657-57-4[1][2]
Molecular Formula	C ₅ H ₁₀ O ₃ [1][3]
Molecular Weight	118.13 g/mol [1][3]
IUPAC Name	methyl (2S)-3-hydroxy-2-methylpropanoate[3]
Synonyms	(+)-Methyl L-β-hydroxyisobutyrate, (S)-(+)-3-Hydroxy-2-methylpropionic acid methyl ester, Roche ester (S)[2][3]
InChI Key	ATCCIZURPPEVIZ-BYPYZUCNSA-N[2][3]
SMILES	COC(=O)--INVALID-LINK--CO[2]

Quantitative Physical Properties

The physical characteristics of **(S)-Methyl 3-hydroxy-2-methylpropanoate** have been determined through various analytical methods. The following table summarizes the key quantitative data found in the literature.

Physical Property	Value	Conditions
Appearance	Colorless to light yellow liquid	Ambient
Boiling Point	74 °C[1][2]	at 10 mmHg
Density	1.071 g/mL[1][2]	at 25 °C
Refractive Index (n _D)	1.425[1][2]	at 20 °C
Specific Optical Rotation ([α] _D)	+26° to +27°	at 19-20 °C (c=1-4 g/100mL in Methanol)[1][2]
Flash Point	80 °C (176 °F)	Closed cup[2]
Solubility	Insoluble in water; Soluble in methanol[4][5]	Standard

Experimental Protocols

While specific experimental reports for the determination of each physical property of **(S)-Methyl 3-hydroxy-2-methylpropanoate** are not detailed in the provided search results, the values are cited from literature ("lit."). The following are detailed descriptions of the standard methodologies used to determine these key physical properties for a liquid organic compound.

Boiling Point Determination (Reduced Pressure)

The reported boiling point was measured under reduced pressure (vacuum), a common technique for compounds that may decompose at their atmospheric boiling point.

- Apparatus: A vacuum distillation setup including a round-bottom flask, a Claisen adapter, a thermometer, a condenser, a receiving flask, and a vacuum pump with a manometer.
- Procedure:
 - The liquid sample is placed in the round-bottom flask with boiling chips.
 - The apparatus is assembled and sealed to be airtight.
 - The vacuum pump is engaged, and the system pressure is lowered to the desired level (e.g., 10 mmHg) as measured by the manometer.
 - The flask is heated gently.
 - The temperature is recorded when the liquid boils and a steady stream of condensate is observed flowing into the receiving flask. This temperature is the boiling point at that specific pressure.

Density Measurement

The density was likely determined using a pycnometer or a digital density meter at a controlled temperature.

- Apparatus: A pycnometer (a glass flask with a precise volume), a thermostat-controlled water bath, and an analytical balance.

- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the sample liquid, ensuring no air bubbles are trapped.
 - The filled pycnometer is placed in a water bath at a constant temperature (25 °C) until thermal equilibrium is reached.
 - The pycnometer is removed, dried, and weighed again.
 - The weight of the liquid is determined by subtraction.
 - Density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Measurement

The refractive index is a measure of how light bends as it passes through the substance and is a characteristic property.

- Apparatus: An Abbe refractometer with a light source and a constant temperature water circulator.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - The temperature of the prisms is set to 20 °C using the water circulator.
 - A few drops of the sample are placed on the surface of the lower prism.
 - The prisms are closed, and the light source is positioned.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

Specific Optical Rotation Measurement

As a chiral molecule, **(S)-Methyl 3-hydroxy-2-methylpropanoate** rotates plane-polarized light. This property is measured to confirm its stereochemical identity and purity.

- Apparatus: A polarimeter, a specific wavelength light source (typically a sodium lamp, D-line at 589 nm), and a polarimeter cell of a known path length.
- Procedure:
 - A solution of the compound is prepared at a known concentration (e.g., 1 to 4 g per 100 mL of methanol).^{[1][2]}
 - The polarimeter is zeroed using the pure solvent (methanol).
 - The polarimeter cell is filled with the prepared solution, ensuring no air bubbles are in the light path.
 - The cell is placed in the polarimeter, and the observed angle of rotation (α) is measured.
 - The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$ where 'l' is the path length of the cell in decimeters and 'c' is the concentration of the solution in g/mL.

Visualizations

Synthesis Workflow

(S)-Methyl 3-hydroxy-2-methylpropanoate can be synthesized via the asymmetric catalytic hydrogenation of methyl 2-(hydroxymethyl)acrylate. This process involves a rhodium-based chiral catalyst to achieve high enantioselectivity.^[6]

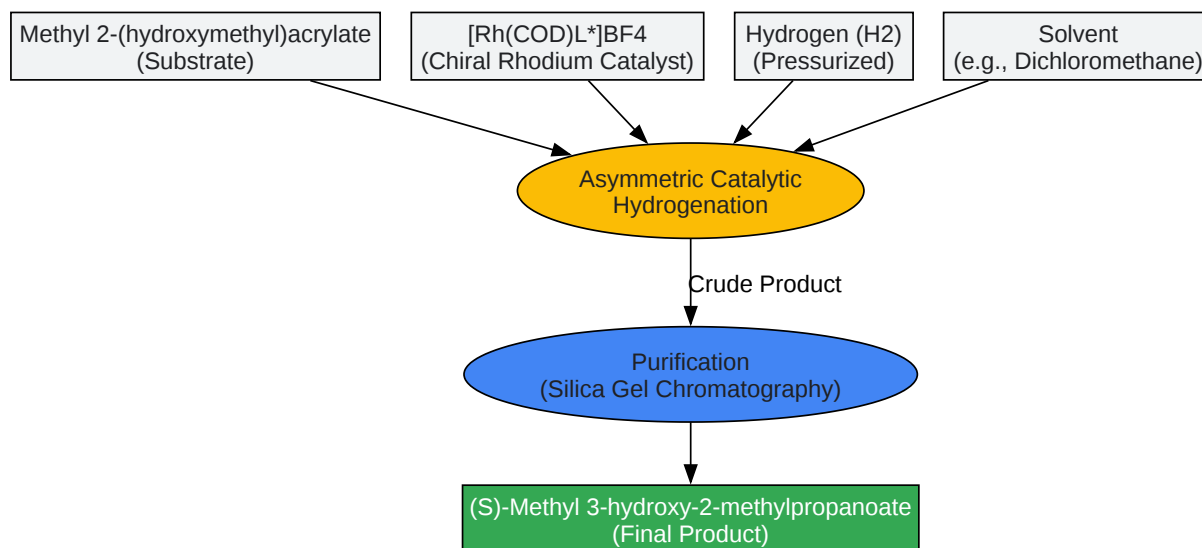


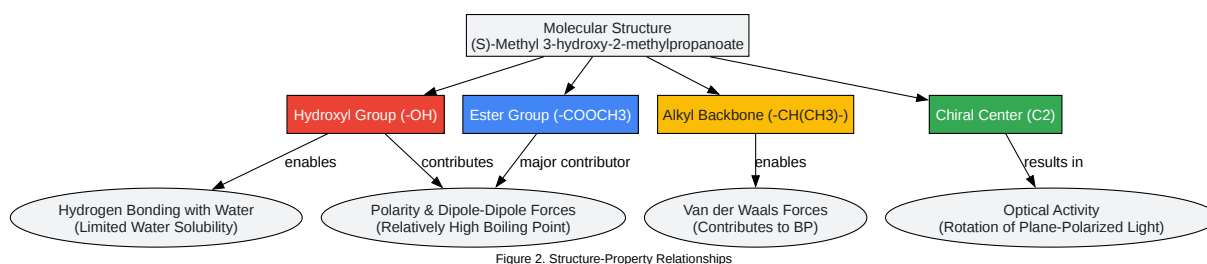
Figure 1. Synthesis Workflow

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Caption: Figure 1. Synthesis Workflow

Structure-Property Relationships

The physical properties of **(S)-Methyl 3-hydroxy-2-methylpropanoate** are directly influenced by its molecular structure, which contains both polar and nonpolar components.



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Caption: Figure 2. Structure-Property Relationships

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